

Comprehensive Analytical Characterization of 4-(2-Isopropylphenoxy)aniline: Advanced Methods and Protocols

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Compound of Interest

Compound Name: 4-(2-Isopropylphenoxy)aniline

CAS No.: 212189-62-3

Cat. No.: B3115878

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Abstract

This guide provides a comprehensive suite of validated analytical methodologies for the definitive characterization of **4-(2-Isopropylphenoxy)aniline**. As a key intermediate in various synthesis processes, ensuring its identity, purity, and stability is paramount for regulatory compliance and final product quality. We present detailed protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. Each protocol is designed to be a self-validating system, grounded in established scientific principles to ensure robust and reproducible results for researchers, quality control analysts, and drug development professionals.

Introduction: The Analytical Imperative for 4-(2-Isopropylphenoxy)aniline

4-(2-Isopropylphenoxy)aniline is an aromatic amine derivative featuring a complex structure with an aniline moiety linked to an isopropyl-substituted phenoxy group via an ether bond. Such compounds are often precursors or intermediates in the synthesis of pharmaceuticals, agrochemicals, and specialized polymers.[1][2] The presence of impurities, isomers, or degradants can significantly impact the safety, efficacy, and stability of the final product.[3] Therefore, a multi-faceted analytical approach is not just a regulatory requirement but a scientific necessity to fully elucidate the molecule's identity and purity profile.

This document serves as a practical guide, explaining the causality behind the selection of specific analytical techniques and experimental parameters, in alignment with international standards such as those from the International Council for Harmonisation (ICH).[4][5]

Chromatographic Purity and Quantification: Reversed-Phase HPLC

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of non-volatile and thermally labile compounds like **4-(2-Isopropylphenoxy)aniline**. A reversed-phase method is ideal due to the compound's predominantly non-polar character.

Expertise & Causality: The selection of a C18 stationary phase provides strong hydrophobic interactions with the aromatic rings of the analyte, ensuring adequate retention. The mobile phase, a mixture of acetonitrile and water, allows for fine-tuning the elution strength. The addition of an acid, such as formic or phosphoric acid, is critical.[6][7] It protonates the aniline's amino group, preventing peak tailing by minimizing undesirable interactions with residual silanols on the silica-based column packing, thereby ensuring sharp, symmetrical peaks suitable for accurate quantification. UV detection is chosen based on the strong chromophoric nature of the aromatic rings.

Experimental Protocol: HPLC-UV Analysis

Objective: To determine the purity of **4-(2-Isopropylphenoxy)aniline** and quantify it against a reference standard.

- Sample Preparation:

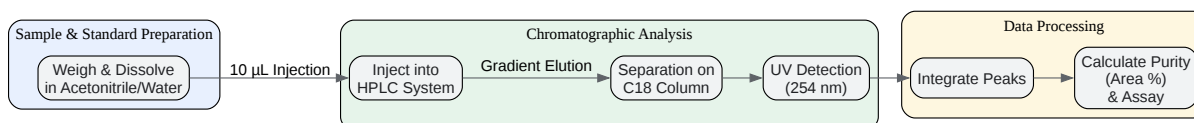
- Accurately weigh approximately 10 mg of the **4-(2-Isopropylphenoxy)aniline** sample and the reference standard into separate 10 mL volumetric flasks.
- Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water. This diluent is chosen to match the initial mobile phase composition, preventing peak distortion.
- Prepare a series of dilutions from the standard stock solution to establish a linearity curve (e.g., 0.01 - 0.5 mg/mL).
- Instrumentation and Conditions:
 - The method should be validated to demonstrate its suitability for its intended purpose.[\[8\]](#)
[\[9\]](#)[\[10\]](#)

Parameter	Recommended Setting	Rationale
HPLC System	UPLC/HPLC with UV/DAD Detector	Standard for pharmaceutical analysis.[8][11]
Column	C18 Reversed-Phase (e.g., 150 x 4.6 mm, 5 µm)	Excellent retention for aromatic compounds.[8]
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier for good peak shape.[6][7]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for elution.
Gradient	50% B to 95% B over 15 min, hold for 5 min	Ensures elution of the main peak and any less polar impurities.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temperature	30 °C	Ensures reproducible retention times.
Injection Volume	10 µL	Standard volume for quantitative analysis.
Detection	UV at 254 nm	Strong absorbance for aromatic compounds.

- System Suitability Test (SST):
 - Before sample analysis, perform five replicate injections of a standard solution.
 - The relative standard deviation (RSD) for the peak area and retention time should be ≤2.0%. This verifies the precision and stability of the chromatographic system.
- Data Analysis:
 - Calculate the purity of the sample by area normalization (Area %).

- Quantify the sample against the standard's calibration curve.

Workflow for HPLC Purity Analysis



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Caption: HPLC workflow from sample preparation to final purity calculation.

Structural Confirmation and Impurity Identification: GC-MS

Gas Chromatography coupled with Mass Spectrometry (GC-MS) is an essential technique for confirming the molecular weight and identifying volatile and semi-volatile impurities.[12] It provides orthogonal information to HPLC.

Expertise & Causality: **4-(2-Isopropylphenoxy)aniline** is sufficiently volatile for GC analysis. A non-polar capillary column (like one with a 5% phenyl polysiloxane phase, e.g., SE-54 or DB-5) is chosen for its ability to separate compounds based on their boiling points and polarity.[13] Electron Ionization (EI) at 70 eV is a standard, high-energy ionization technique that produces reproducible fragmentation patterns, creating a molecular "fingerprint" that can be compared against spectral libraries (like NIST) for identification.[14][15]

Experimental Protocol: GC-MS Analysis

Objective: To confirm the molecular weight of **4-(2-Isopropylphenoxy)aniline** and identify potential volatile impurities.

- Sample Preparation:

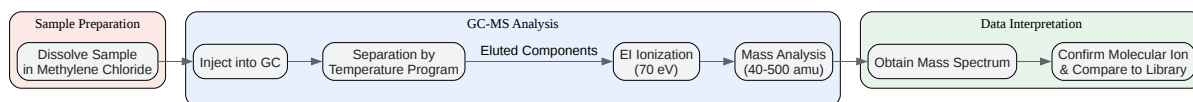
- Prepare a dilute solution of the sample (~100 µg/mL) in a volatile organic solvent such as methylene chloride or ethyl acetate.[16]
- Ensure the sample is fully dissolved to prevent column contamination.
- Instrumentation and Conditions:

Parameter	Recommended Setting	Rationale
GC-MS System	Capillary GC with a Mass Spectrometer Detector	Standard for volatile/semi-volatile analysis.[17]
Column	30 m x 0.25 mm ID, 0.25 µm film (e.g., DB-5ms)	Inert, general-purpose column for good resolution.
Carrier Gas	Helium at 1.2 mL/min (constant flow)	Inert carrier gas providing good efficiency.
Inlet Temperature	280 °C	Ensures complete volatilization without degradation.
Oven Program	100 °C (hold 2 min), ramp to 300 °C at 15 °C/min, hold 10 min	Separates compounds with a wide range of boiling points.
MS Ion Source	Electron Ionization (EI) at 70 eV	Produces reproducible, searchable fragmentation patterns.
MS Transfer Line	290 °C	Prevents condensation of analytes.
Mass Range	40 - 500 amu	Covers the expected molecular ion and fragment masses.

- Data Analysis:
 - Identify the peak corresponding to **4-(2-Isopropylphenoxy)aniline**.
 - Confirm its identity by matching the mass spectrum with the expected molecular ion ($m/z = 227.3$) and fragmentation pattern.

- For unknown peaks, perform a library search (e.g., NIST) and analyze the fragmentation to propose structures.[14]

Workflow for GC-MS Identification



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Caption: GC-MS workflow for structural confirmation and impurity ID.

Unambiguous Structure Elucidation: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for unambiguous structural elucidation of organic molecules.[18][19] Both ^1H and ^{13}C NMR are required for a complete assignment.

Expertise & Causality: The ^1H NMR spectrum will provide information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The ^{13}C NMR spectrum will identify all unique carbon atoms in the molecule. A deuterated solvent like Chloroform-d (CDCl_3) is typically used as it is an excellent solvent for this type of compound and its residual signal does not interfere with the analyte's signals.

Experimental Protocol: ^1H and ^{13}C NMR

Objective: To definitively confirm the covalent structure of **4-(2-Isopropylphenoxy)aniline**.

- Sample Preparation:
 - Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.

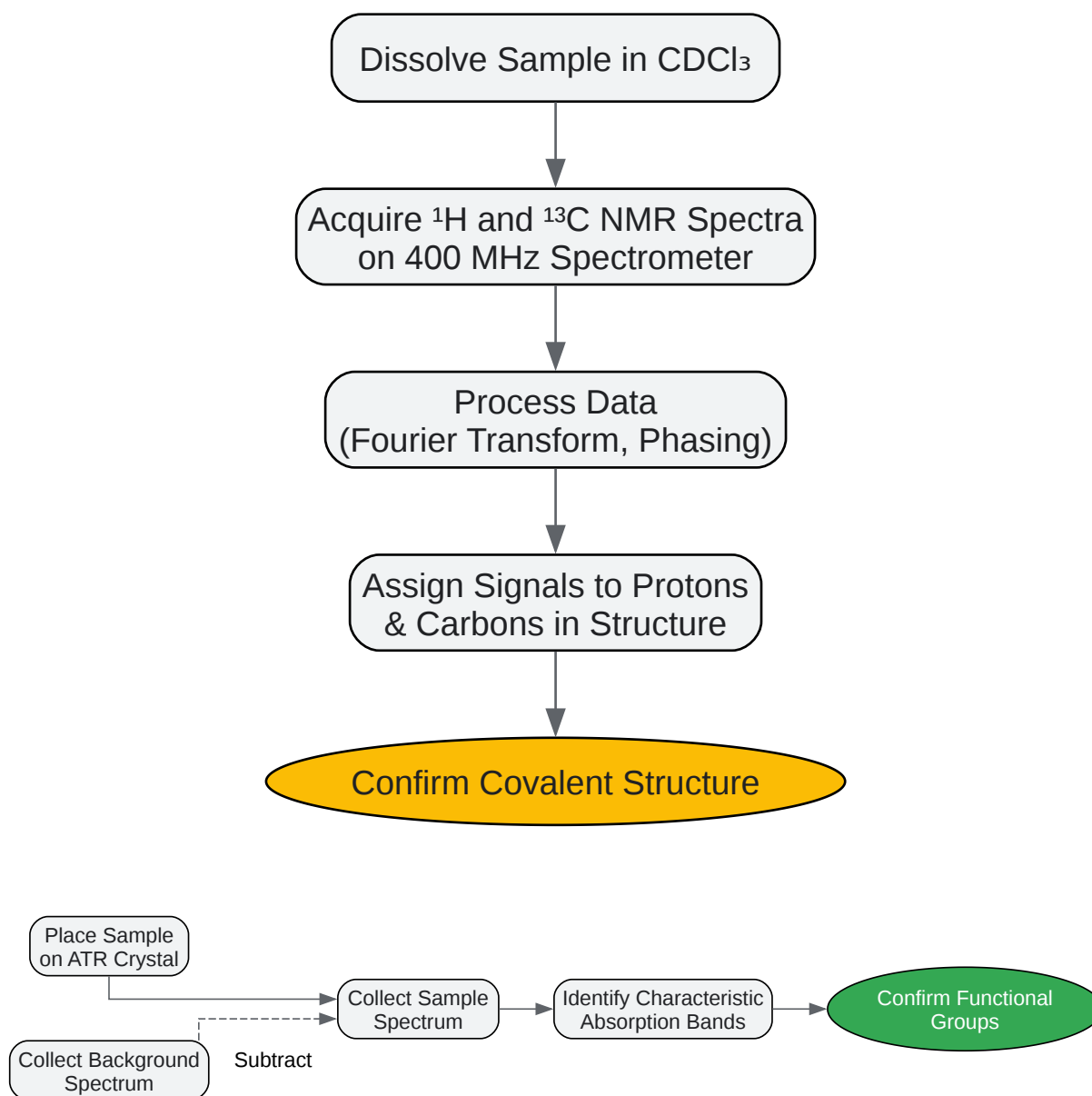
- Ensure the sample is completely dissolved for a homogeneous solution, which is critical for high-resolution spectra.
- Instrumentation and Data Acquisition:

Parameter	¹ H NMR Setting	¹³ C NMR Setting
Spectrometer	400 MHz or higher	100 MHz or higher
Solvent	CDCl ₃	CDCl ₃
Pulse Program	Standard single pulse	Proton-decoupled
Acquisition Time	~3-4 seconds	~1-2 seconds
Relaxation Delay	2 seconds	2 seconds
Number of Scans	16	1024 or more

- Expected Spectral Data (Predicted):

Group	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)
-NH ₂	~3.5-4.5 (broad singlet)	-
Aromatic C-H	~6.5-7.5 (multiplets)	~115-155
Isopropyl -CH	~3.0-3.5 (septet)	~27
Isopropyl -CH ₃	~1.2 (doublet)	~23

Workflow for NMR Structural Elucidation



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Caption: FTIR workflow for rapid functional group identification.

Conclusion

The analytical characterization of **4-(2-Isopropylphenoxy)aniline** requires an orthogonal approach employing multiple, robust techniques. The methods outlined in this guide—HPLC for purity, GC-MS for molecular weight confirmation and volatile impurity profiling, NMR for unambiguous structural elucidation, and FTIR for functional group identification—provide a

comprehensive framework for ensuring the quality, safety, and consistency of this important chemical intermediate. Adherence to these detailed protocols will generate reliable and defensible data suitable for research, development, and regulatory submission purposes.

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